

Essential Safety and Logistics for Handling Dynole 34-2

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Compound of Interest

Compound Name: Dynole 34-2

Cat. No.: B1139101

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For researchers, scientists, and drug development professionals utilizing **Dynole 34-2**, a potent dynamin inhibitor, adherence to strict safety protocols and logistical planning is paramount.^[1] ^[2] Although the Safety Data Sheet (SDS) indicates that **Dynole 34-2** is not classified as a hazardous substance under the Globally Harmonized System (GHS), it is crucial to treat it as potentially hazardous until more comprehensive toxicological data is available.^[3] This guide provides essential, immediate safety information, operational procedures, and disposal plans to ensure the safe handling of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the first line of defense against potential exposure. The following table outlines the recommended PPE for handling **Dynole 34-2**, categorized by the level of protection required for different laboratory tasks.

PPE Level	Equipment	When to Use
Standard Laboratory Attire	Lab coat, long pants, and closed-toe shoes.	Minimum requirement for all personnel present in the laboratory where Dynole 34-2 is handled.
Eye Protection	Safety glasses with side shields or safety goggles.	Required for all procedures involving Dynole 34-2, including weighing, dissolution, and cell culture applications.
Hand Protection	Disposable nitrile gloves.	To be worn at all times when handling the solid compound or solutions. Double gloving is recommended for prolonged handling or when working with higher concentrations.
Respiratory Protection	A properly fitted N95 respirator or higher.	Recommended when weighing the solid powder outside of a certified chemical fume hood or biological safety cabinet to prevent inhalation of fine particles.
Face Protection	Face shield.	To be used in conjunction with safety goggles when there is a significant risk of splashes, such as during the preparation of stock solutions or when handling larger volumes.

Operational Plan: From Receipt to Use

A systematic approach to handling **Dynole 34-2** from the moment it arrives in the laboratory is critical for maintaining a safe research environment.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- **Dynole 34-2** is supplied as a solid and should be stored at -20°C for long-term stability.[3]
- The storage location should be clearly labeled as containing a research compound with unknown long-term hazards.

Preparation of Stock Solutions:

- All handling of the solid compound, including weighing and initial dissolution, should be performed in a certified chemical fume hood or a powder-containment balance enclosure to minimize inhalation risk.
- **Dynole 34-2** is soluble in organic solvents such as ethanol and Dimethyl Sulfoxide (DMSO). [3] The solubility in these solvents is approximately 50 mM and 100 mM, respectively.[3]
- When dissolving, add the solvent slowly to the solid to avoid splashing. It is recommended to purge the solvent of choice with an inert gas before preparing the stock solution.[3]
- Prepared stock solutions should be stored in clearly labeled, tightly sealed vials at -20°C or -80°C to maintain stability.[2] It is advisable to prepare fresh solutions or use small, pre-packaged sizes as solutions may be unstable.[1]

Experimental Use:

- When diluting stock solutions for experimental use, perform the work in a biological safety cabinet if working with cell cultures to maintain sterility and operator protection.
- Always wear appropriate PPE, including gloves, a lab coat, and eye protection, during all experimental procedures.
- After handling, thoroughly wash hands and any potentially contaminated surfaces.

Disposal Plan

Proper disposal of **Dynole 34-2** and associated waste is essential to prevent environmental contamination and ensure regulatory compliance.

- **Solid Waste:** Unused or expired solid **Dynole 34-2** should be disposed of as chemical waste through your institution's hazardous waste management program. Do not discard it in the regular trash.
- **Liquid Waste:** All solutions containing **Dynole 34-2**, including unused experimental media and wash buffers, should be collected in a designated, labeled hazardous waste container. Do not pour solutions down the drain.
- **Contaminated Materials:** All disposable materials that have come into contact with **Dynole 34-2**, such as pipette tips, gloves, and culture plates, should be collected in a designated hazardous waste bag for incineration or other appropriate disposal methods as determined by your institution's environmental health and safety office.

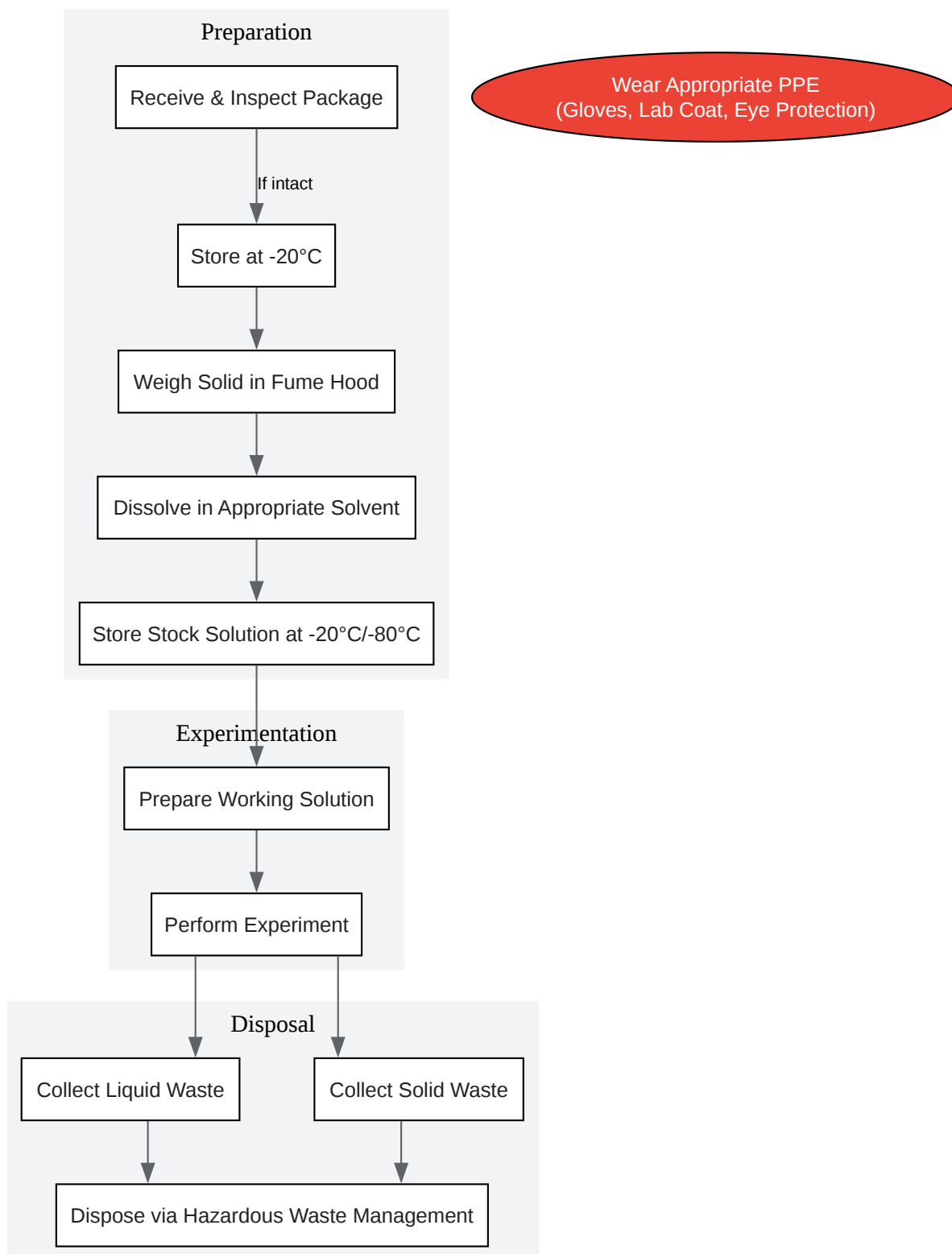
Quantitative Data Summary

The following table summarizes key quantitative data for **Dynole 34-2**.

Property	Value	Source
Molecular Weight	408.6 g/mol	[3]
Purity	≥98%	[3]
Appearance	Solid	[3]
Storage Temperature	-20°C	[3]
Solubility in Ethanol	~50 mM	[3]
Solubility in DMSO	~100 mM	[3]
IC50 (Dynamin 1 GTPase activity)	6.9 μM	[1][3]
IC50 (Dynamin 2 GTPase activity)	14.2 μM	[1][3]

Experimental Workflow and Safety Diagram

The following diagram illustrates the logical workflow for the safe handling of **Dynole 34-2**, from initial receipt to final disposal.



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Caption: Workflow for Safe Handling of **Dynole 34-2**.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
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